

# Ethyl-D5 Methanesulfonate (CAS: 1219795-44-4): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ethyl-D5 methanesulfonate

Cat. No.: B170091

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl-D5 methanesulfonate** (CAS: 1219795-44-4), a deuterated isotopologue of Ethyl methanesulfonate (EMS). This document is intended for professionals in research, and drug development, offering comprehensive data, experimental insights, and procedural frameworks.

## Core Concepts and Applications

**Ethyl-D5 methanesulfonate** is the deuterium-labeled form of Ethyl methanesulfonate, a known alkylating agent with mutagenic and carcinogenic properties.<sup>[1][2]</sup> The primary application of **Ethyl-D5 methanesulfonate** is as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).<sup>[3]</sup> Its near-identical physicochemical properties to the unlabeled analyte, combined with a distinct mass difference, allow for accurate quantification by correcting for variations during sample preparation and analysis.<sup>[3]</sup>

The inclusion of stable isotopes like deuterium in drug molecules is a common practice during drug development to serve as tracers for quantitative analysis.<sup>[4]</sup> While deuteration can potentially influence the pharmacokinetic and metabolic profiles of a drug, in the context of an internal standard, its role is to mimic the analytical behavior of the target compound.

## Physicochemical and Safety Data

A comprehensive summary of the physicochemical properties of **Ethyl-D5 methanesulfonate** and its unlabeled counterpart is presented below. Safety information for Ethyl methanesulfonate is also provided to ensure safe handling and use in a laboratory setting.

## Physicochemical Properties

Property	Ethyl-D5 Methanesulfonate	Ethyl Methanesulfonate
CAS Number	1219795-44-4	62-50-0
Molecular Formula	C <sub>3</sub> H <sub>3</sub> D <sub>5</sub> O <sub>3</sub> S	C <sub>3</sub> H <sub>8</sub> O <sub>3</sub> S
Molecular Weight	129.19 g/mol	124.16 g/mol
Appearance	Colorless to light yellow liquid	Colorless liquid
Boiling Point	214.4 ± 9.0 °C at 760 mmHg	213-214 °C at 761 mmHg
Density	1.2 ± 0.1 g/cm <sup>3</sup>	1.206 g/mL at 20 °C
Flash Point	100.0 ± 0.0 °C	100 °C
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C	0.275 hPa at 25°C
Water Solubility	Miscible, hydrolyzes	50-100 g/L; Miscible, hydrolyzes
LogP	-0.03	0.09
Refractive Index	1.416	n <sub>20</sub> /D 1.418

## Safety and Handling of Ethyl Methanesulfonate

Ethyl methanesulfonate is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.

Hazard Information	Description
GHS Classification	Acute toxicity (Oral), Germ cell mutagenicity, Carcinogenicity
Hazard Statements	H302 (Harmful if swallowed), H340 (May cause genetic defects), H351 (Suspected of causing cancer)
Precautionary Statements	P201 (Obtain special instructions before use), P264 (Wash hands thoroughly after handling), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P308+P313 (IF exposed or concerned: Get medical advice/attention), P405 (Store locked up)
First Aid Measures	Eyes: Immediately flush with plenty of water for at least 15 minutes. Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Ingestion: Do not induce vomiting. Give 2-4 cupfuls of milk or water if the victim is conscious and alert. Seek immediate medical attention. Inhalation: Remove to fresh air. If not breathing, give artificial respiration.
Personal Protective Equipment	Chemical splash goggles, chemical-resistant gloves, and appropriate protective clothing should be worn. All work should be conducted in a well-ventilated area or a chemical fume hood.
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases. Keep containers tightly closed.
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

## Experimental Protocols and Methodologies

The primary utility of **Ethyl-D5 methanesulfonate** is as an internal standard for the accurate quantification of Ethyl methanesulfonate. Below is a representative experimental protocol for the analysis of Ethyl methanesulfonate in a pharmaceutical matrix using LC-MS/MS.

### Quantitative Analysis of Ethyl Methanesulfonate using Ethyl-D5 Methanesulfonate as an Internal Standard by LC-MS/MS

This protocol outlines the general steps for the quantification of Ethyl methanesulfonate (EMS) in a drug substance.

#### 3.1.1. Materials and Reagents

- Ethyl Methanesulfonate (analyte)
- **Ethyl-D5 Methanesulfonate** (internal standard)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Methanol (LC-MS grade)
- Drug substance (for spiking)
- Volumetric flasks, pipettes, and vials

#### 3.1.2. Preparation of Solutions

- Stock Solutions (1 mg/mL):
  - Accurately weigh approximately 10 mg of Ethyl Methanesulfonate and dissolve in 10 mL of methanol to prepare a 1 mg/mL stock solution.

- Similarly, prepare a 1 mg/mL stock solution of **Ethyl-D5 Methanesulfonate** in methanol.
- Working Standard Solutions:
  - Prepare a series of working standard solutions of Ethyl Methanesulfonate by serial dilution of the stock solution with a 50:50 mixture of acetonitrile and water to achieve a desired concentration range for the calibration curve (e.g., 1 ng/mL to 1000 ng/mL).
- Internal Standard Spiking Solution (e.g., 100 ng/mL):
  - Dilute the **Ethyl-D5 Methanesulfonate** stock solution with a 50:50 mixture of acetonitrile and water to a final concentration of 100 ng/mL.

### 3.1.3. Sample Preparation

- Calibration Standards:
  - To a series of empty tubes, add a fixed volume of the internal standard spiking solution (e.g., 50 µL of 100 ng/mL **Ethyl-D5 methanesulfonate**).
  - Add the corresponding working standard solution of Ethyl Methanesulfonate to each tube.
  - Add a solution of the drug substance in a suitable solvent.
  - Bring all tubes to a final equal volume with the solvent.
- Quality Control (QC) Samples:
  - Prepare QC samples at low, medium, and high concentrations by spiking a known amount of Ethyl Methanesulfonate into a solution of the drug substance.
  - Add the internal standard spiking solution to each QC sample.
- Blank Sample:
  - Prepare a blank sample containing the drug substance and the internal standard, but no Ethyl Methanesulfonate.

### 3.1.4. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A suitable HPLC or UHPLC system.
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with an electrospray ionization (ESI) source.

#### 3.1.5. Data Analysis

- Monitor the specific MRM transitions for both Ethyl Methanesulfonate and **Ethyl-D5 Methanesulfonate**.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.
- Determine the concentration of Ethyl Methanesulfonate in the QC and unknown samples using the linear regression equation from the calibration curve.

## Visualizations

### Workflow for Quantitative Analysis using a Deuterated Internal Standard

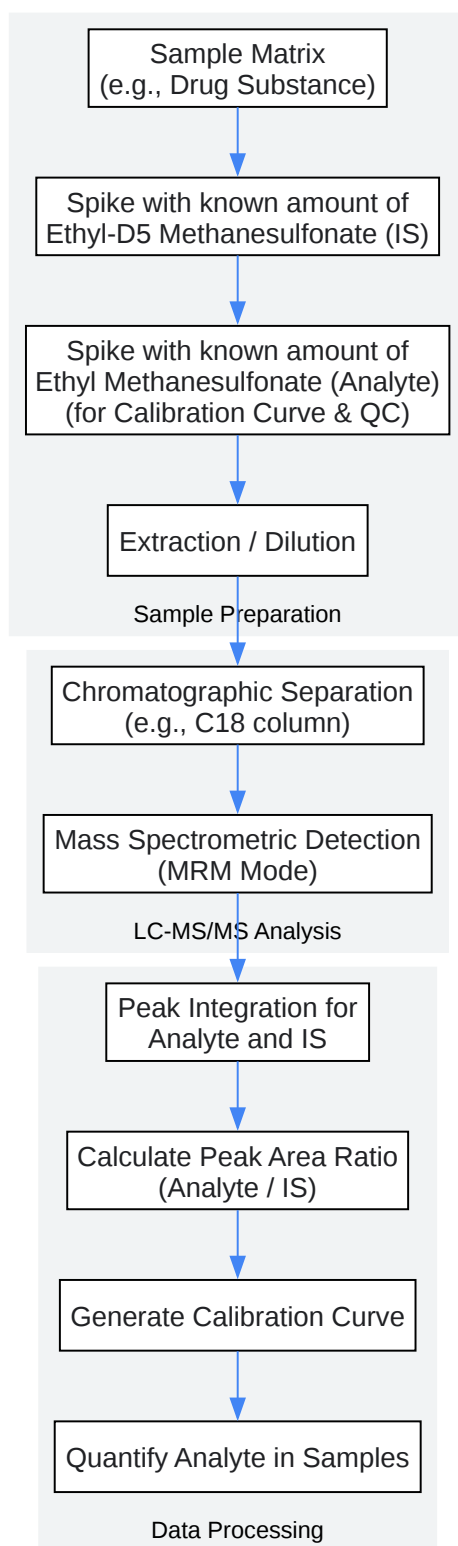


Figure 1: General workflow for quantitative analysis using a deuterated internal standard.

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Caption: General workflow for quantitative analysis.

## Proposed Synthesis of Ethyl-D5 Methanesulfonate

A plausible synthesis method for **Ethyl-D5 methanesulfonate** can be inferred from the known synthesis of its unlabeled counterpart, which involves the reaction of methanesulfonyl chloride with ethanol. For the deuterated version, deuterated ethanol (Ethanol-d6) would be used.

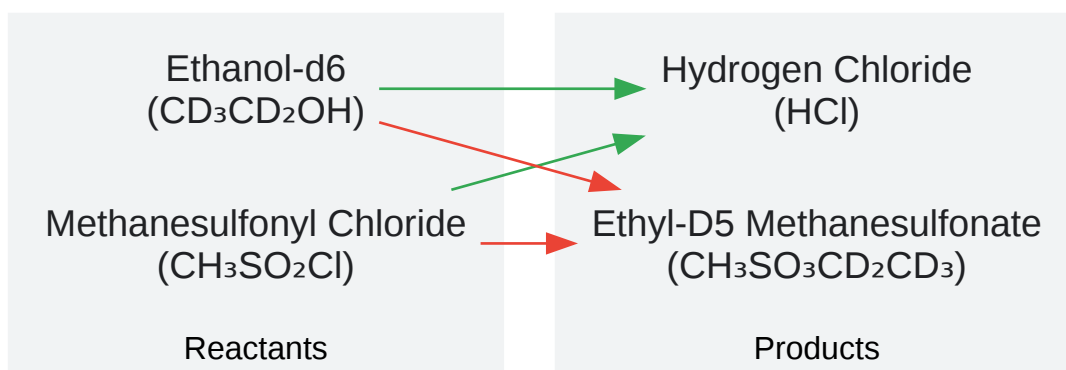


Figure 2: Proposed reaction for the synthesis of Ethyl-D5 Methanesulfonate.

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Caption: Proposed synthesis of **Ethyl-D5 Methanesulfonate**.

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## References

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